

Personal protective equipment for handling Dasminapant

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Compound of Interest

Compound Name: Dasminapant

Cat. No.: B605532

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Essential Safety and Handling Guide for Dasminapant

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dasminapant** (also known as APG-1387). Adherence to these protocols is essential to ensure personal safety, maintain experimental integrity, and minimize exposure risks. While one safety data sheet (SDS) classifies **Dasminapant** as not a hazardous substance or mixture, its mechanism of action as a potent IAP (inhibitor of apoptosis) antagonist warrants careful handling consistent with potent research compounds.^[1]

Chemical and Physical Properties

A summary of key quantitative data for **Dasminapant** is provided below for easy reference.

Property	Value
Synonyms	APG-1387
CAS Number	1570231-89-8 ^[1]
Molecular Formula	C ₆₀ H ₇₂ N ₁₀ O ₁₀ S ₂ ^{[1][2][3]}
Molecular Weight	1157.40 g/mol ^{[1][4]}
Solubility	Soluble in DMSO, not in water ^[2]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment protocol is mandatory to prevent primary exposure routes, including inhalation of powder, dermal contact, and accidental ingestion. The following table details the required PPE for handling **Dasminapant**.

PPE Category	Item	Specifications	Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade (ASTM D6978 rated), powder-free. The outer glove cuff should extend over the gown sleeve.[5]	Prevents skin absorption. Double gloving provides an additional layer of protection, and the outer glove can be removed immediately if contaminated.[5]
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of low-permeability fabric (e.g., polyethylene-coated).[1][5]	Protects skin and clothing from contamination. Must be discarded as hazardous waste after use or if contaminated.
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full face shield should be worn over goggles when handling the powder or solutions.[1][6]	Protects against splashes and aerosolized particles entering the eyes or face.[6]
Respiratory Protection	N95 Respirator (or higher)	NIOSH-approved N95 or higher-rated respirator.[1]	Required when handling the solid compound outside of a certified containment system (e.g., chemical fume hood, biological safety cabinet) to prevent inhalation.[7]

Foot & Hair Protection	Shoe & Hair Covers	Disposable, non-slip shoe covers and a hair bonnet.	Prevents the spread of contamination outside of the designated work area.
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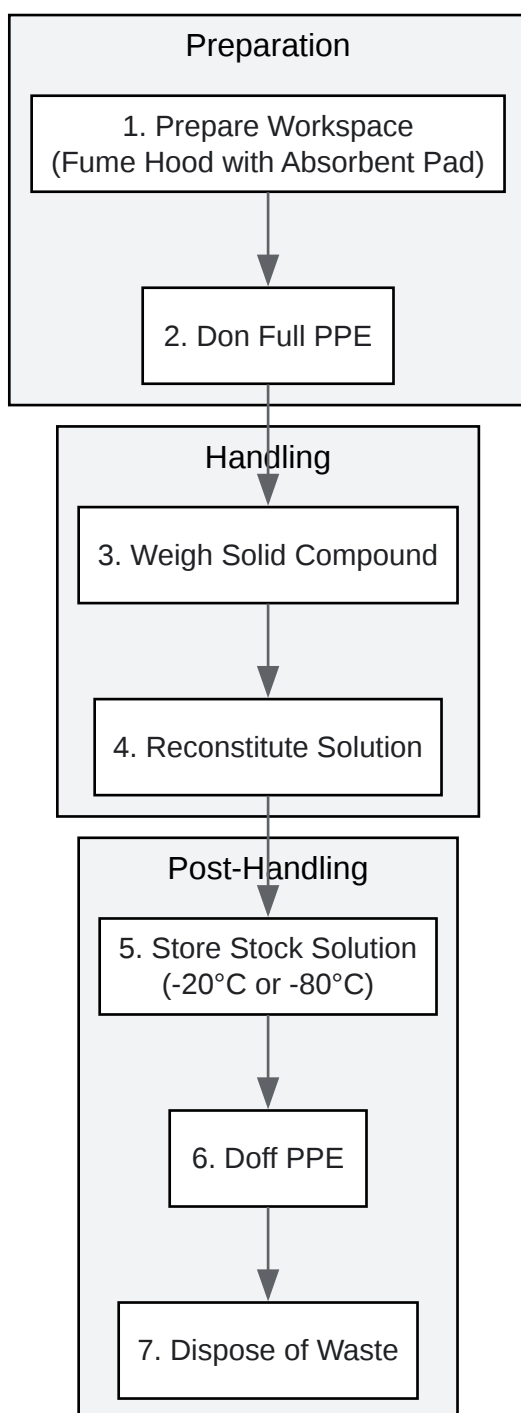
Operational Plans: Handling and Experimental Protocols

Engineering Controls: All handling of **Dasminapant**, especially of the solid form, should be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.^[1] An accessible safety shower and eyewash station must be available.^[1]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the designated workspace (e.g., fume hood surface) is clean and covered with a disposable, absorbent plastic-backed pad.^[8] Gather all necessary supplies and required PPE.
- Donning PPE: Don PPE in the following order: shoe covers, hair cover, inner gloves, disposable gown, N95 respirator, safety goggles, face shield, and finally, outer gloves with the cuffs pulled over the gown sleeves.^[1]
- Weighing Solid Compound:
 - Perform all weighing activities within the fume hood.
 - Use a dedicated set of utensils (spatula, weigh boat).
 - Handle the powder carefully to avoid aerosolization.
- Reconstitution (Solution Preparation):
 - Add the solvent (e.g., DMSO) slowly to the vessel containing the weighed **Dasminapant** powder.
 - Ensure the container is securely capped before mixing.

- If precipitation occurs, sonication or gentle heating may be used to aid dissolution.
- Storage of Stock Solutions:
 - Store stock solutions in clearly labeled, sealed vials.
 - For short-term storage (days to weeks), maintain at 0 - 4°C.[\[2\]](#)
 - For long-term storage (months to years), store at -20°C.[\[2\]](#) MedChemExpress suggests storage at -80°C for 6 months or -20°C for 1 month under nitrogen.
- Doffing PPE: Remove PPE in an order that minimizes cross-contamination. Typically: outer gloves, face shield, goggles, gown, inner gloves, shoe covers, hair cover, and respirator. Dispose of all single-use items in the appropriate hazardous waste container.[\[5\]](#)



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Procedural workflow for the safe handling of **Dasminapant**.

Disposal Plan

All materials that come into contact with **Dasminapant** are considered hazardous waste and must be disposed of according to institutional and local regulations.[9] Do not pour waste down the drain.[1][10]

Waste Type	Description	Containment	Disposal Method
Solid Hazardous Waste	Gloves, gown, shoe covers, absorbent liners, weigh boats, pipette tips, empty vials.	Designated, sealed, and labeled hazardous waste container (e.g., yellow chemotherapy waste bin).[9]	High-temperature incineration by a certified hazardous waste management company.
Liquid Hazardous Waste	Unused or expired stock solutions, contaminated solvents.	Labeled, leak-proof hazardous liquid waste container.[11]	Incineration by a certified hazardous waste management company. Do not pour down the drain.[10]
Sharps Hazardous Waste	Needles and syringes used for administering the compound in in vivo studies.	Puncture-proof, labeled sharps container designated for hazardous waste.[3]	Autoclaving followed by incineration or as per institutional protocol for hazardous sharps.[3]

Emergency Procedures: First Aid

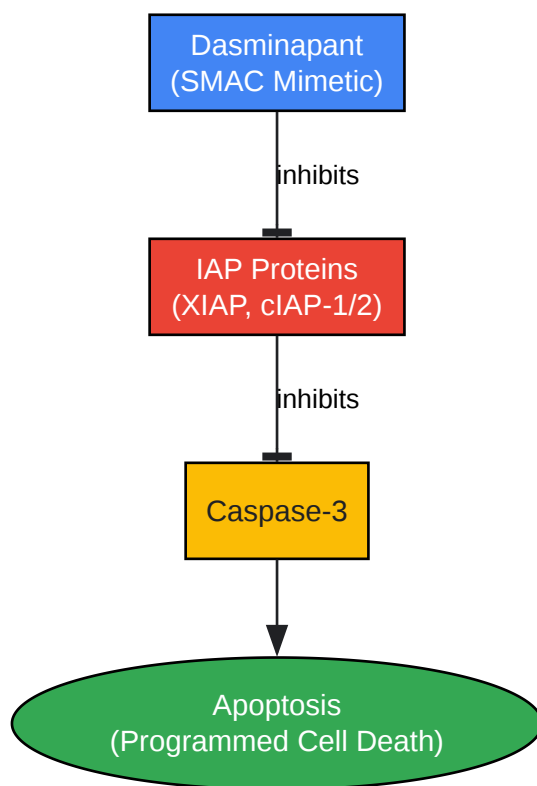
In the event of accidental exposure, follow these first aid measures immediately.[1]

- **Eye Contact:** Remove contact lenses if present. Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids with fingers. Seek prompt medical attention.[1]
- **Skin Contact:** Thoroughly rinse the affected skin with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[1]
- **Inhalation:** Relocate the individual to fresh air. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation.[1]

- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician immediately.[1]

Mechanism of Action Context

Dasminapant is a bivalent SMAC mimetic that functions as an IAP antagonist, blocking the activity of proteins like XIAP and cIAP-1/2.[5][11] This action leads to the degradation of cIAP proteins, activation of caspase-3, and ultimately, apoptosis (programmed cell death).[11] Understanding its potent biological activity underscores the need for stringent safety precautions.



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Simplified signaling pathway for **Dasminapant**'s mechanism of action.

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